

long-term storage conditions for AD-8007 powder

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Compound of Interest

Compound Name: AD-8007

Cat. No.: B12372399

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Technical Support Center: AD-8007 Powder

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage and handling of **AD-8007** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **AD-8007** powder?

For long-term stability, **AD-8007** powder should be stored at -20°C.^[1]^[2] Following this recommendation should ensure the product's stability for up to three years.^[2]

Q2: How should I store stock solutions of **AD-8007**?

Stock solutions of **AD-8007** can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[2] It is recommended to use the stock solution within these timeframes to ensure optimal performance.

Q3: What is the recommended solvent for dissolving **AD-8007** powder?

DMSO is a suitable solvent for **AD-8007** powder.^[1]^[2] To achieve higher solubility, it is recommended to warm the tube at 37°C and use an ultrasonic bath.^[1] Using fresh, newly opened DMSO is important as hygroscopic DMSO can negatively impact the solubility of the product.^[2]

Q4: How should **AD-8007** be shipped?

Shipping conditions for **AD-8007** can vary. Evaluation samples may be shipped on blue ice, while other available sizes may be shipped at room temperature or with blue ice upon request.

[\[1\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving Powder	Old or hygroscopic DMSO.	Use fresh, newly opened DMSO. To aid dissolution, warm the solution to 37°C and use an ultrasonic bath. [1] [2]
Reduced Efficacy in Experiments	Improper storage of powder or stock solution leading to degradation.	Ensure the powder is stored at -20°C and stock solutions are stored at -80°C for no longer than 6 months or -20°C for no longer than 1 month. [2]
Inconsistent Experimental Results	Inconsistent concentration of stock solutions due to improper dissolution or storage.	Prepare fresh stock solutions using the recommended dissolution protocol. Aliquot stock solutions to avoid repeated freeze-thaw cycles.

Storage Condition Summary

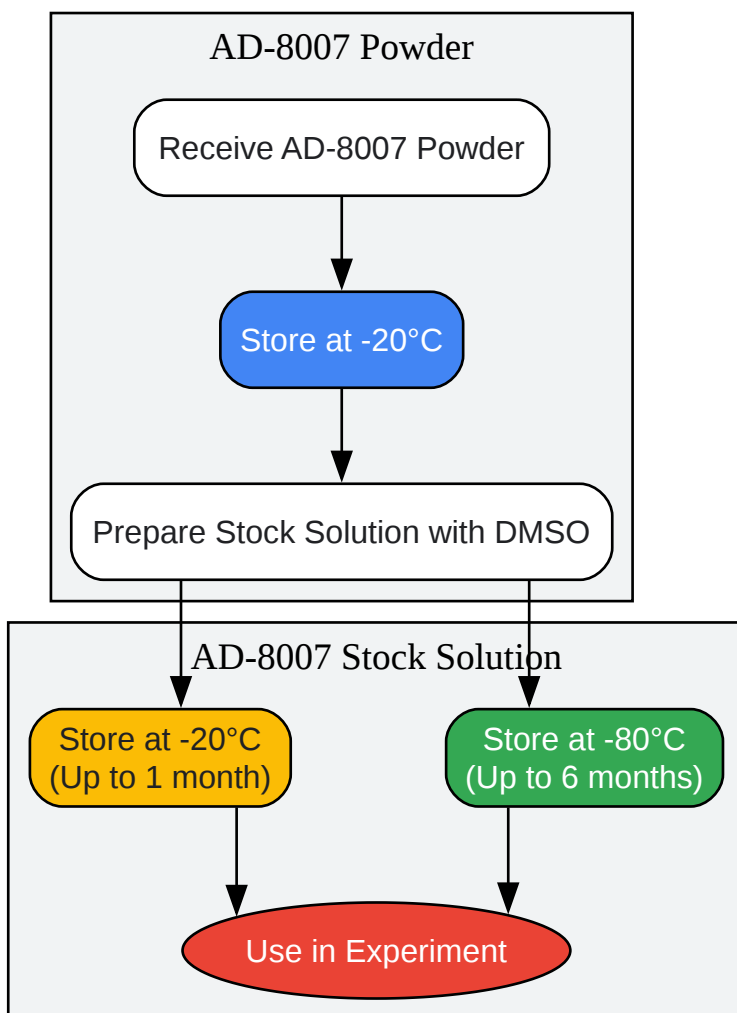
Form	Storage Temperature	Duration
Powder	-20°C	3 years [2]
Stock Solution	-80°C	6 months [2]
Stock Solution	-20°C	1 month [2]

Experimental Protocols

Protocol for Preparing **AD-8007** Stock Solution

- Allow the **AD-8007** powder vial to equilibrate to room temperature before opening.
- Add the desired volume of fresh, high-quality DMSO to the vial to achieve the target concentration.
- To facilitate dissolution, gently warm the vial to 37°C.
- Further aid dissolution by placing the vial in an ultrasonic bath until the solution is clear.
- For long-term storage, aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[\[2\]](#)

Logical Workflow for **AD-8007** Storage



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Caption: Decision workflow for the long-term storage of **AD-8007** powder and stock solutions.

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]

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